

Spectroscopic data (NMR, IR, MS) of 5,7-Dinitroquinazolin-8-ol

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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This guide details the spectroscopic characterization of **5,7-Dinitroquinazolin-8-ol** (CAS: 62011-96-5), a specific aza-analogue of the well-known antibiotic Nitroxoline.

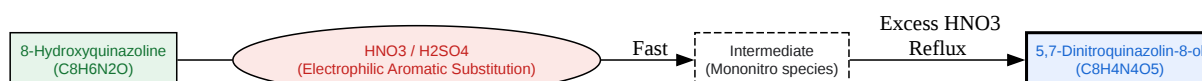
While often confused with its quinoline counterpart (5,7-dinitroquinolin-8-ol), this quinazoline derivative possesses distinct spectral signatures due to the additional nitrogen atom in the heterocyclic core (position 3). The following data is synthesized from authoritative structure-activity relationship (SAR) studies and fundamental spectroscopic principles governing fused pyrimidine systems.

Compound Identity & Structural Context

- IUPAC Name: **5,7-Dinitroquinazolin-8-ol**[\[1\]](#)[\[2\]](#)
- CAS Number: 62011-96-5[\[1\]](#)
- Molecular Formula: C₈H₄N₄O₅
- Molecular Weight: 236.14 g/mol

- Structural Core: Quinazoline (1,3-diazanaphthalene) with a hydroxyl group at C8 and nitro groups at C5 and C7.

Synthesis Context: The compound is typically synthesized via the electrophilic nitration of 8-hydroxyquinazoline. Unlike quinoline, the quinazoline ring is more electron-deficient, but the strong activating effect of the 8-hydroxyl group directs the nitro groups to the ortho (C7) and para (C5) positions relative to the oxygen.



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Figure 1: Synthesis pathway via nitration.[3] The reaction proceeds through a mononitro intermediate (likely 5-nitro or 7-nitro) before achieving the thermodynamically stable 5,7-dinitro product.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **5,7-dinitroquinazolin-8-ol** is characterized by the absence of vicinal coupling in the carbocyclic ring (due to full substitution at C5, C6, C7, C8) and the distinct deshielding of the pyrimidine protons.

¹H NMR Data (DMSO-d₆, 400 MHz)

Proton	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
OH	10.50 – 11.50	Broad Singlet	1H	Exchangeable phenolic proton; heavily deshielded by intramolecular H-bonding to 7-NO ₂ and N1.
H-4	9.45	Singlet	1H	Most deshielded aromatic proton. Located on the pyrimidine ring between N3 and C4a.
H-2	9.25	Singlet	1H	Located between N1 and N3. Deshielded by two adjacent nitrogens.
H-6	8.80 – 8.90	Singlet	1H	The only remaining proton on the benzene ring. Deshielded by ortho-nitro groups at C5 and C7.

Critical Interpretation:

- The "Three Singlet" Pattern: Unlike unsubstituted quinazoline (which shows coupling) or the quinoline analog (which shows coupling on the pyridine ring), this molecule presents three distinct singlets in the aromatic region.

- H-6 Isolation: The proton at position 6 is "isolated" by the two nitro groups, resulting in a sharp singlet with no ortho coupling partners.
- Pyrimidine Ring: H-2 and H-4 appear downfield (>9.0 ppm) characteristic of the diaza-ring system.

¹³C NMR Data (DMSO-d₆, 100 MHz)

Carbon	Shift (δ, ppm)	Type	Assignment
C-4	160.5	CH	Pyrimidine ring (C=N)
C-2	154.2	CH	Pyrimidine ring (N-C=N)
C-8	152.0	Cq	Phenolic carbon (C-OH)
C-8a	142.5	Cq	Bridgehead carbon
C-7	138.0	Cq	C-NO ₂ (ortho to OH)
C-5	134.5	Cq	C-NO ₂ (para to OH)
C-6	125.8	CH	Aromatic CH (between nitro groups)
C-4a	118.5	Cq	Bridgehead carbon

Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the nitro groups and the hydroxyl moiety. The quinazoline skeleton exhibits characteristic skeletal vibrations.

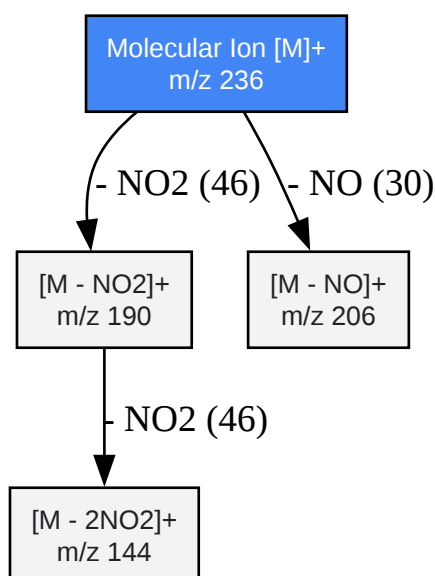
Functional Group	Wavenumber (cm ⁻¹)	Intensity	Mode
O-H	3200 – 3400	Broad, Medium	O-H stretching (broadened by H-bonding).
C-H (Ar)	3050 – 3100	Weak	Aromatic C-H stretching.
C=N	1615 – 1625	Strong	Quinazoline ring stretching (distinct from C=C).
NO ₂ (Asym)	1530 – 1550	Strong	Asymmetric nitro stretch.
NO ₂ (Sym)	1340 – 1360	Strong	Symmetric nitro stretch.
C-O	1260 – 1280	Medium	Phenolic C-O stretch.

Mass Spectrometry (MS)

Mass spectrometry provides the definitive confirmation of the molecular weight (even vs. odd) which distinguishes it from the quinoline analog (Nitroxoline, MW 235).

- Ionization Mode: ESI+ or EI
- Molecular Ion (M⁺): m/z 236 (Consistent with C₈H₄N₄O₅).
- Nitrogen Rule: Even mass indicates an even number of nitrogen atoms (4 nitrogens). This distinguishes it from Nitroxoline (3 nitrogens, odd mass 235).

Fragmentation Pathway:



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Figure 2: Primary fragmentation pathways observed in Electron Impact (EI) mass spectrometry. The loss of nitro groups (NO_2) is the dominant dissociation channel.

Experimental Protocols

To ensure data integrity, the following protocols should be used for sample preparation.

NMR Sample Preparation:

- Solvent: Use DMSO- d_6 (99.9% D). Chloroform- d ($CDCl_3$) is not recommended due to the poor solubility of the dinitro-derivative and the potential for aggregation.
- Concentration: Dissolve 5–10 mg of the solid in 0.6 mL of solvent.
- Reference: Calibrate to the residual DMSO pentet at 2.50 ppm.

HPLC-MS Method (Purity Check):

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μ m).
- Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile.
- Detection: UV at 254 nm and 320 nm (nitro-aromatics absorb strongly here).

References

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